

5-Bromo-8-methoxy-1,7-naphthyridine: A Technical Overview

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Compound of Interest

Compound Name: 5-Bromo-8-methoxy-1,7-naphthyridine

Cat. No.: B1448274

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CAS Number: 1447965-76-5

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available information on **5-Bromo-8-methoxy-1,7-naphthyridine**. Despite a comprehensive search of scientific databases and chemical supplier information, detailed experimental protocols for the synthesis and specific biological activity data for this particular compound are not readily available in the public domain. This document therefore summarizes the known chemical properties of the target compound and provides a general overview of the synthesis and biological importance of the broader class of naphthyridines, to which it belongs.

Chemical and Physical Properties

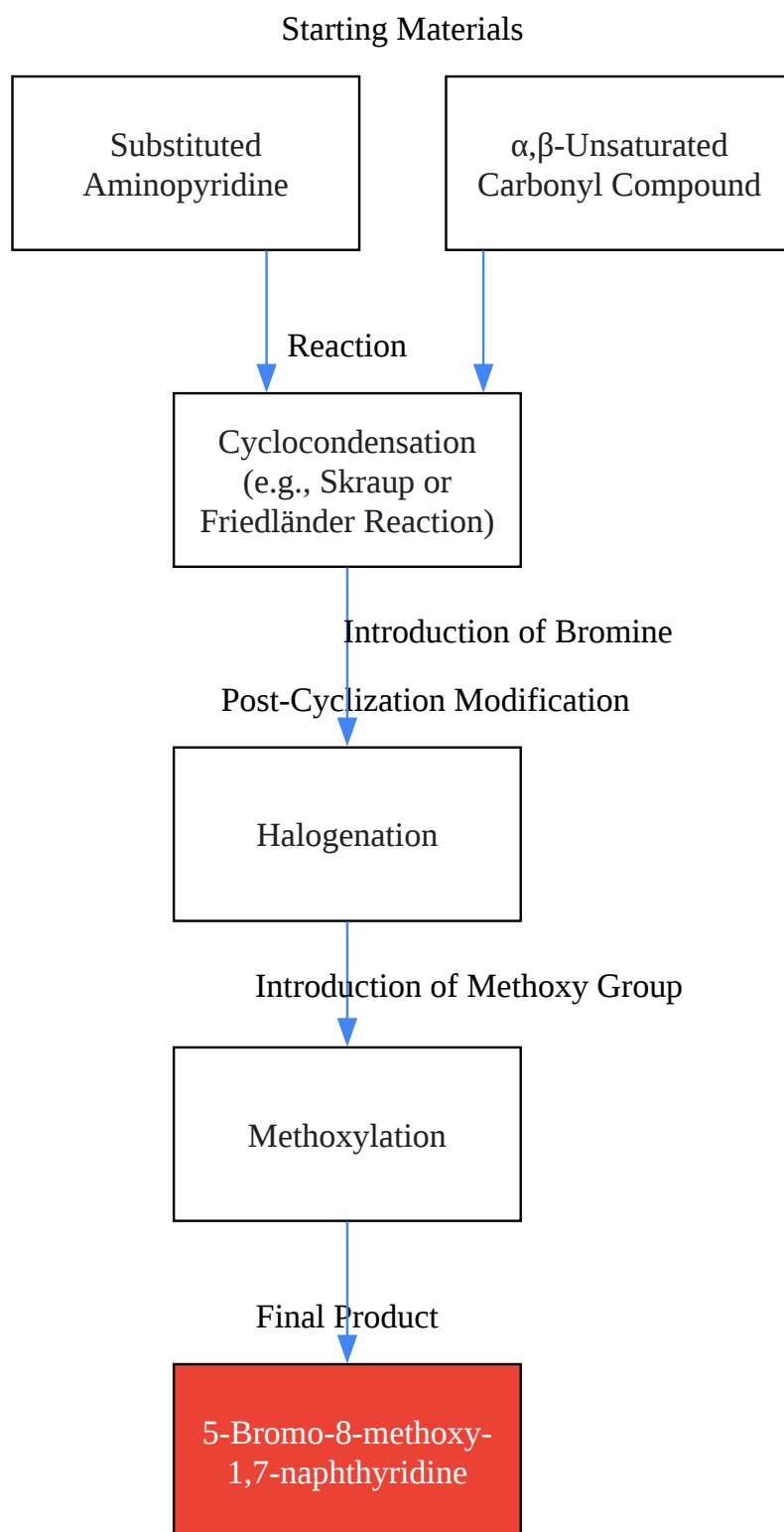
A summary of the key physicochemical properties for **5-Bromo-8-methoxy-1,7-naphthyridine** is presented in the table below. This information is primarily derived from chemical supplier databases and computational predictions.

Property	Value	Source
CAS Number	1447965-76-5	Fluorochem, PubChem[1]
Molecular Formula	C ₉ H ₇ BrN ₂ O	PubChem[2]
Molecular Weight	239.07 g/mol	CymitQuimica[1]
Purity	Typically ≥97%	CymitQuimica[1]
InChI Key	GJKRAZSBXOSEDJ-UHFFFAOYSA-N	PubChem[2]
SMILES	<chem>COC1=NC=C(C2=C1N=CC=C2)Br</chem>	PubChem[2]

Synthesis of Naphthyridine Derivatives: A General Perspective

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-8-methoxy-1,7-naphthyridine** has not been identified in the reviewed literature, the synthesis of naphthyridine cores is well-established. Common synthetic strategies include the Skraup and Friedländer reactions, which involve the condensation of aminopyridines with carbonyl compounds.

Below is a generalized workflow for the synthesis of a substituted naphthyridine, based on common organic chemistry principles. It is important to note that this is a representative workflow and not a validated protocol for the synthesis of **5-Bromo-8-methoxy-1,7-naphthyridine**.



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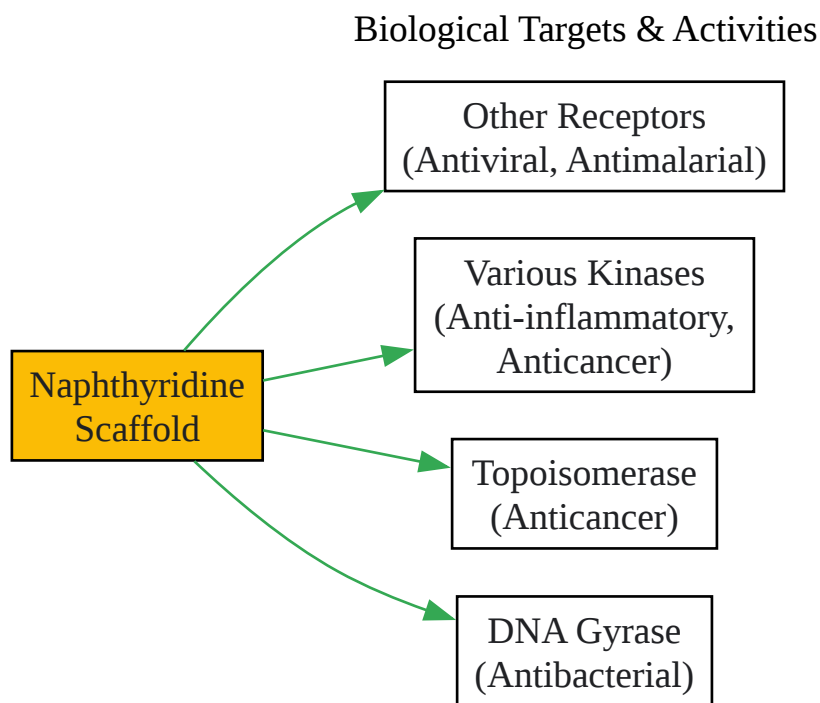
Caption: Generalized synthetic workflow for a substituted naphthyridine.

Biological Activity of the Naphthyridine Scaffold

The naphthyridine core is a "privileged scaffold" in medicinal chemistry, meaning it is a structural motif that is recurrently found in potent, biologically active compounds.^[3] Derivatives of the various naphthyridine isomers have demonstrated a wide array of pharmacological activities, including:

- **Anticancer:** Some naphthyridine derivatives act as topoisomerase inhibitors, interfering with DNA replication in cancer cells.^[4]
- **Antibacterial:** The quinolone class of antibiotics, which includes nalidixic acid, features a naphthyridine-like core and functions by inhibiting bacterial DNA gyrase.
- **Anti-inflammatory:** Certain naphthyridine compounds have shown potential as anti-inflammatory agents.^[3]
- **Antiviral and Antimalarial:** The versatile naphthyridine structure has been explored for the development of antiviral and antimalarial drugs.^[3]

A simplified representation of the diverse biological targets of the naphthyridine scaffold is shown below.



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Caption: Diverse biological activities of the naphthyridine scaffold.

Conclusion and Future Directions

5-Bromo-8-methoxy-1,7-naphthyridine is a chemical entity with a defined structure and CAS number. However, there is a significant lack of publicly available data regarding its specific synthesis, experimental properties, and biological activity. The broader family of naphthyridines is of great interest to the medicinal chemistry community due to its proven track record as a versatile scaffold for drug discovery.

Future research on **5-Bromo-8-methoxy-1,7-naphthyridine** would require:

- Development and publication of a robust synthetic protocol. This would enable the production of the compound in sufficient quantities for further study.
- Thorough characterization of its physicochemical properties. This includes experimental determination of melting point, solubility, and spectral data (NMR, IR, Mass Spectrometry).

- Comprehensive biological screening. A battery of in vitro assays would be necessary to determine if this specific substitution pattern on the 1,7-naphthyridine core confers any interesting pharmacological properties.

Without such dedicated research, the potential applications of **5-Bromo-8-methoxy-1,7-naphthyridine** remain speculative and based solely on the general activities of the parent scaffold.

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References

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